

safety precautions for working with methyl (4-hydroxyphenyl)propynoate.

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Compound of Interest

Compound Name: Methyl (4-hydroxyphenyl)propynoate

Cat. No.: B1339233

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Technical Support Center: Methyl (4-Hydroxyphenyl)propynoate

This technical support center provides essential safety information, troubleshooting guides, and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **methyl (4-hydroxyphenyl)propynoate**.

Disclaimer: A specific Material Safety Data Sheet (MSDS) for **methyl (4-hydroxyphenyl)propynoate** (CAS No. 136634-54-3) is not readily available. The following safety precautions are based on the known hazards of structurally related compounds, such as methyl propiolate and other phenolic compounds. It is imperative to handle this chemical with extreme caution and to perform a thorough risk assessment before commencing any experimental work.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **methyl (4-hydroxyphenyl)propynoate**?

A1: Based on the propynoate functional group and the phenolic structure, the primary hazards are expected to be:

- **Flammability:** Organic esters, especially those with triple bonds, can be flammable.

- Skin and Eye Irritation: This compound is likely to be a skin and severe eye irritant.[1][2][3][4]
- Respiratory Tract Irritation: Inhalation of dust or vapors may cause respiratory irritation.[1][2][3][4]
- Toxicity: The toxicological properties have not been fully investigated. Handle with care to avoid systemic effects.[1][3]

Q2: What personal protective equipment (PPE) should I wear when handling this compound?

A2: A comprehensive list of recommended PPE is provided in the table below. Always ensure you are wearing the appropriate protective gear before handling the substance.

Q3: How should I properly store **methyl (4-hydroxyphenyl)propynoate**?

A3: Store in a tightly closed container in a cool, dry, and well-ventilated area, away from incompatible materials such as strong oxidizing agents and strong bases.[1]

Q4: What should I do in case of accidental exposure?

A4: In case of accidental exposure, follow the first aid measures outlined in the Troubleshooting Guide.

Q5: How should I dispose of waste containing **methyl (4-hydroxyphenyl)propynoate**?

A5: Dispose of contents and container to an approved waste disposal plant in accordance with local, regional, and national regulations.[1][3] Do not empty into drains.[1]

Troubleshooting Guides

Issue: Accidental Spill

Symptoms:

- Visible powder or solution outside of the designated container.

Solution:

- Evacuate and Ventilate: Immediately evacuate the area and ensure adequate ventilation.

- **Containment:** For small spills, use an inert absorbent material to contain the substance. Avoid generating dust.
- **Personal Protection:** Wear appropriate PPE, including respiratory protection, chemical-resistant gloves, and safety goggles.
- **Clean-up:** Carefully sweep or scoop up the spilled material into a designated, labeled waste container.
- **Decontamination:** Clean the spill area thoroughly with a suitable solvent, followed by soap and water.

Issue: Inhalation Exposure

Symptoms:

- Coughing, shortness of breath, or irritation of the respiratory tract.

Solution:

- **Move to Fresh Air:** Immediately move the affected individual to an area with fresh air.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Seek Medical Attention:** If breathing is difficult or symptoms persist, seek immediate medical attention.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- **Provide Oxygen:** If available and the individual is trained, administer oxygen.

Issue: Skin or Eye Contact

Symptoms:

- **Skin:** Redness, itching, or irritation.
- **Eyes:** Stinging, tearing, redness, or blurred vision.

Solution:

- **Skin Contact:** Immediately wash the affected area with plenty of soap and water for at least 15 minutes.[\[1\]](#)[\[2\]](#)[\[3\]](#) Remove contaminated clothing. If irritation persists, seek medical

attention.

- **Eye Contact:** Immediately flush the eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.^{[1][2][3]} Remove contact lenses if present and easy to do. Seek immediate medical attention.

Data Presentation

Table 1: Personal Protective Equipment (PPE) Summary

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or face shield.	To protect against splashes and dust.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and closed-toe shoes.	To prevent skin contact and irritation.
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge if working in a poorly ventilated area or when generating dust.	To prevent inhalation of harmful dust or vapors.

Table 2: Incompatible Materials

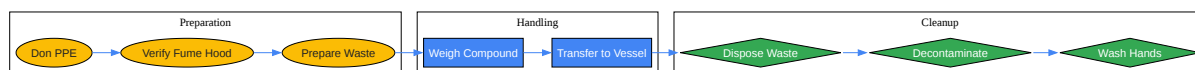
Material Class	Examples	Hazard of Incompatibility
Strong Oxidizing Agents	Peroxides, Nitrates	May cause a vigorous, potentially explosive reaction.
Strong Bases	Sodium Hydroxide, Potassium Carbonate	Can catalyze decomposition or other hazardous reactions. ^[1]

Experimental Protocols

General Handling and Weighing Protocol

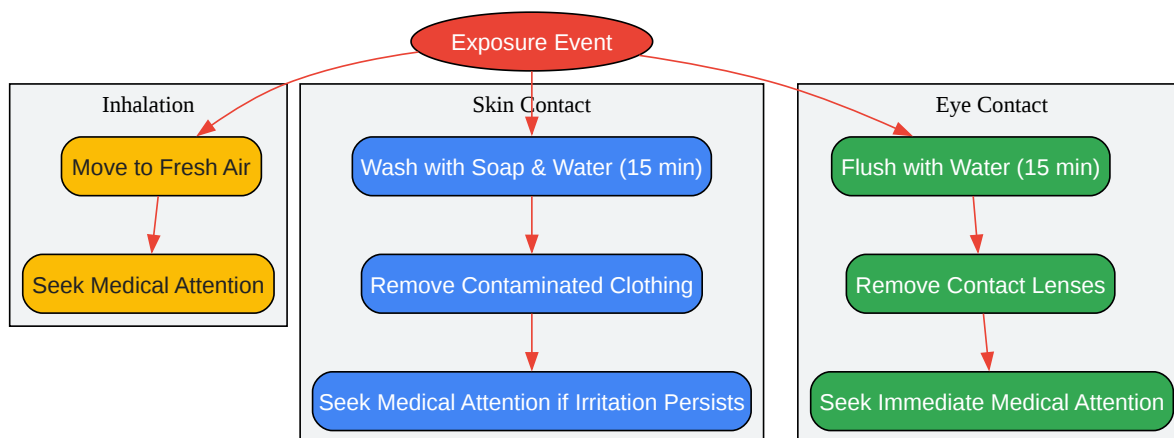
- Preparation:
 - Ensure a calibrated analytical balance is located inside a certified chemical fume hood.
 - Gather all necessary PPE and handling equipment (spatulas, weighing paper, etc.).
 - Place a labeled, sealable waste bag within the fume hood for disposal of contaminated materials.
- Procedure:
 - Don all required PPE before entering the designated work area.
 - Perform all manipulations of **methyl (4-hydroxyphenyl)propynoate** within the fume hood to minimize inhalation exposure.
 - Use a spatula to carefully transfer the desired amount of the compound onto weighing paper.
 - Avoid generating dust. If the material is a fine powder, handle it with extra care.
 - Once the desired amount is weighed, securely close the primary container.
 - Transfer the weighed compound to your reaction vessel.
- Post-Handling:
 - Clean all equipment that came into contact with the compound.
 - Dispose of all contaminated disposables (weighing paper, gloves) in the designated hazardous waste container.
 - Wash hands thoroughly with soap and water after handling is complete.

Mandatory Visualizations



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Caption: Experimental workflow for handling **methyl (4-hydroxyphenyl)propynoate**.



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Caption: First aid response for exposure to **methyl (4-hydroxyphenyl)propynoate**.

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